

Personal protective equipment for handling 1,6-Dibromo-3,8-diisopropylpyrene

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Compound of Interest

Compound Name: 1,6-Dibromo-3,8-diisopropylpyrene

Cat. No.: B2827739

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Essential Safety and Handling Guide for 1,6-Dibromo-3,8-diisopropylpyrene

For researchers, scientists, and drug development professionals handling **1,6-Dibromo-3,8-diisopropylpyrene**, a derivative of a polycyclic aromatic hydrocarbon (PAH), stringent adherence to safety protocols is paramount to mitigate potential hazards.^[1] While a specific Safety Data Sheet (SDS) for this compound is not readily available, a conservative approach based on the handling of similar halogenated aromatic compounds is essential. This guide provides a framework for safe operational procedures and disposal.

Chemical Properties and Hazards:

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₂₂ H ₂₀ Br ₂ |
| Molecular Weight | 444.21 g/mol |
| Appearance | Yellow crystalline solid |
| Solubility | Insoluble in water, soluble in organic solvents like chloroform, benzene, and toluene. |
| CAS Number | 869340-02-3 |

Source:[1][2]

Given its classification as a halogenated polycyclic aromatic hydrocarbon, it should be handled as a potential carcinogen and skin/eye irritant. Similar compounds, like 1,6-dibromohexane, are categorized as causing skin irritation, serious eye irritation, and potential allergic skin reactions.
[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to ensure personnel safety. The following table summarizes the recommended PPE for handling **1,6-Dibromo-3,8-diisopropylpyrene**.

| Body Part | Recommended PPE | Rationale |
|-------------|--|--|
| Hands | Double-gloving with nitrile or neoprene gloves.[4] | Provides protection against splashes and accidental contact. For prolonged or high-exposure tasks, consider heavier-duty gloves like Viton or Silver Shield for their high chemical resistance.[5] |
| Eyes/Face | Chemical splash goggles are mandatory. A face shield should be worn over goggles when there is a risk of splashing or when handling larger quantities.[4][5] | Protects against splashes that could cause serious eye damage. |
| Body | A flame-resistant lab coat (e.g., Nomex) buttoned completely. [4] | Protects skin from accidental spills. |
| Respiratory | Work should be conducted in a certified chemical fume hood. If there is a risk of generating dust or aerosols, a respirator with an appropriate cartridge for organic vapors and particulates may be necessary. [4][6] | Minimizes inhalation exposure to the compound. |
| Feet | Closed-toe, chemical-resistant shoes. | Protects feet from spills. |

Operational Plan: Step-by-Step Handling Procedures

A clear and logical workflow is essential for minimizing risk during the handling of **1,6-Dibromo-3,8-diisopropylpyrene**.

Caption: A high-level workflow for the safe handling of **1,6-Dibromo-3,8-diisopropylpyrene**.

1. Preparation:

- Designate a work area: All work with this compound should be performed within a certified chemical fume hood.
- Assemble all necessary materials: This includes the chemical, solvents, glassware, and all required PPE.
- Review the procedure: Ensure a thorough understanding of the experimental protocol before beginning.
- Prepare for emergencies: Locate the nearest eyewash station, safety shower, and fire extinguisher.

2. Handling:

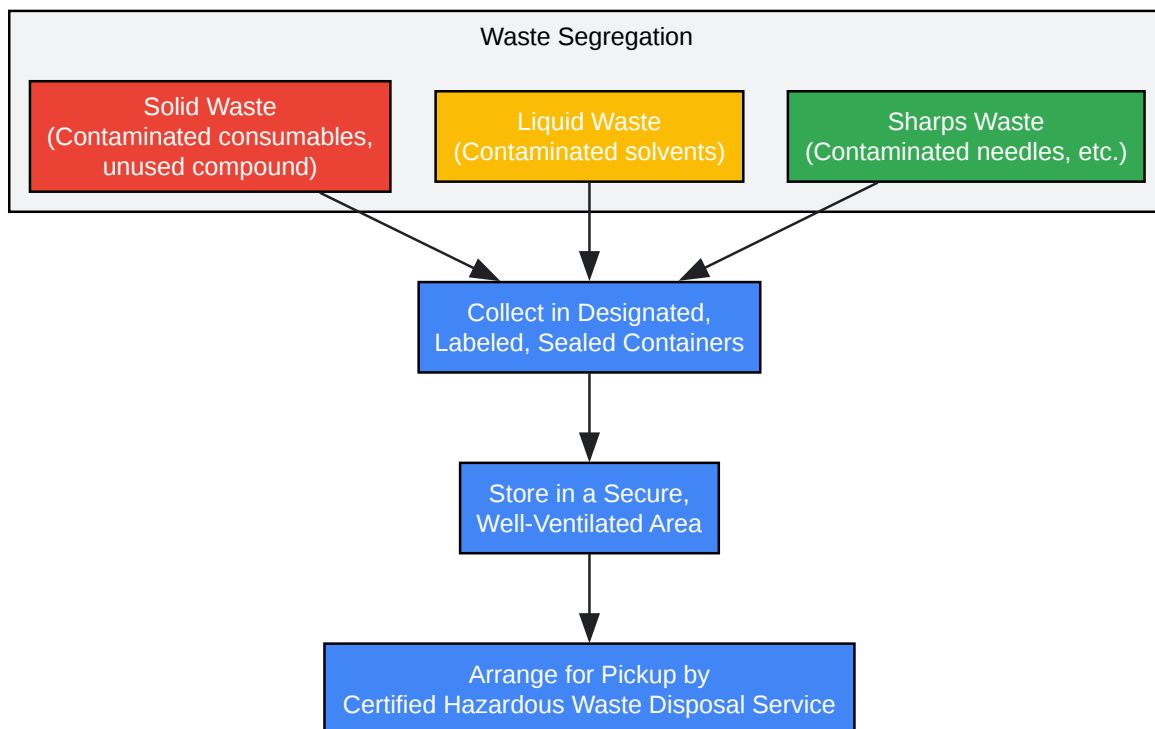
- Don appropriate PPE: Follow the guidelines in the PPE table above.
- Weighing and transferring: Handle the solid compound carefully to avoid generating dust. Use a spatula for transfers. If dissolving in a solvent, add the solid to the solvent slowly.
- Running the reaction: Keep all containers sealed when not in use. Ensure the fume hood sash is at the appropriate height.

3. Post-Handling:

- Decontamination: Wipe down the work surface in the fume hood with an appropriate solvent and cleaning agent. Decontaminate any equipment that came into contact with the chemical.
- Remove PPE: Remove gloves and lab coat before leaving the work area. Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **1,6-Dibromo-3,8-diisopropylpyrene** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.



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Caption: A logical flow for the proper disposal of waste contaminated with **1,6-Dibromo-3,8-diisopropylpyrene**.

Waste Segregation and Disposal Procedures:

| Waste Type | Container | Disposal Procedure |
|--------------|--|--|
| Solid Waste | Labeled, sealed, and chemically resistant container. | Collect unused compound and any contaminated solid materials (e.g., gloves, weighing paper). |
| Liquid Waste | Labeled, sealed, and chemically resistant container for halogenated organic waste. | Collect all solvents and solutions containing the compound. Do not mix with non-halogenated waste. |
| Sharps | Puncture-proof sharps container. | Dispose of any contaminated needles, syringes, or broken glassware in a designated sharps container. |

All waste must be disposed of as hazardous waste through your institution's environmental health and safety office.[3] Do not pour any waste down the drain.[3] Ensure all waste containers are clearly labeled with the chemical name and associated hazards.

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